

Technical Guide: 3-Methylbutan-1-amine Hydrochloride Physical Constants & Characterization

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Compound of Interest

Compound Name: *Isopentylamine hydrochloride*

CAS No.: 541-23-1

Cat. No.: B1206954

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Content Type: Technical Reference & Protocol Guide Subject: 3-Methylbutan-1-amine Hydrochloride (Isoamylamine Hydrochloride) CAS: 541-23-1

Part 1: Executive Summary & Chemical Identity

3-Methylbutan-1-amine hydrochloride (also known as Isoamylamine hydrochloride) is a primary aliphatic amine salt widely utilized as a nitrogen-containing building block in the synthesis of pharmaceutical intermediates, agrochemicals, and surfactants.

In drug development, it serves as a critical alkylating agent or nucleophile precursor. Its hydrochloride salt form is preferred over the free base due to enhanced stability, reduced volatility, and improved handling characteristics. However, its hygroscopic nature requires rigorous moisture control during storage and dispensing to maintain stoichiometric precision.

Chemical Identity Table[1][2][3][4]

Parameter	Value
IUPAC Name	3-Methylbutan-1-amine hydrochloride
Common Name	Isoamylamine hydrochloride
CAS Number	541-23-1
Molecular Formula	C ₅ H ₁₃ N ^{[1][2][3][4]} · HCl
Molecular Weight	123.62 g/mol
SMILES	CC(C)CCN.Cl
Appearance	White to off-white crystalline powder

Part 2: Physicochemical Constants^[7]

The following data aggregates experimental values and authoritative computed properties. In application, the Melting Point is the primary indicator of purity; a sharp range indicates high crystallinity, while broadening suggests moisture absorption or impurities.

Physical Constants Data^{[2][7]}

Property	Value	Context/Notes
Melting Point	215 – 217 °C (Decomposes)	Distinctive sharp melting point. Significant broadening occurs if wet.
Boiling Point	N/A (Salt dissociates/decomposes)	The free base boils at 95–97 °C. The salt sublimes or decomposes before boiling.
Density	~0.75 g/mL (Free Base lit.) ^[2]	Salt density is higher; typically estimated at 1.0–1.1 g/cm ³ for crystalline packing.
pKa (Conjugate Acid)	10.6 (at 25 °C)	Refers to the ammonium ion () deprotonation. Indicates a stable salt in neutral pH.
Solubility (Water)	Freely Soluble	High polarity allows rapid dissolution (>50 mg/mL).
Solubility (Ethanol)	Soluble	Useful for recrystallization.
Solubility (Ether)	Insoluble	Critical for purification (antisolvent precipitation).
Hygroscopicity	High	Must be stored under inert atmosphere or desiccant.

Part 3: Structural Identification & Spectroscopy

Accurate identification relies on distinguishing the salt from the free base. The protonation of the nitrogen atom causes a characteristic downfield shift in the

-methylene protons in NMR and broadens the N-H stretching bands in IR.

Nuclear Magnetic Resonance (NMR) Analysis^{[6][7][8][9][10]}

Logic: Upon formation of the hydrochloride salt, the electron density around the nitrogen decreases, deshielding adjacent protons.

- Solvent: D₂O (Deuterium Oxide) is recommended due to solubility.
- Reference: 3-Methylbutan-1-amine (Free Base)

-CH₂ appears at ~2.71 ppm.[4] In the HCl salt, this signal shifts downfield to ~2.90 – 3.05 ppm.

Predicted ¹H NMR Data (D₂O, 400 MHz)

Position	Proton Count	Multiplicity	Shift (ppm)	Assignment
1	2H	Triplet (broad)	2.95 – 3.05	(-methylene)
2	1H	Multiplet	1.60 – 1.70	(Methine)
3	2H	Quartet/Multiplet	1.45 – 1.55	(-methylene)
4	6H	Doublet	0.90 – 0.95	(Terminal Methyls)

Infrared Spectroscopy (FT-IR)[9]

- Ammonium Band: A broad, strong absorption between 2800 – 3200 cm⁻¹ corresponds to the N-H stretching of the primary ammonium salt (). This obscures the sharp peaks seen in the free base.
- Fingerprint: C-N stretch appears around 1000 – 1200 cm⁻¹.

Part 4: Synthesis & Purification Protocol

Objective: Convert commercially available Isoamylamine (liquid) into high-purity Isoamylamine Hydrochloride (solid) to ensure stoichiometry in subsequent reactions.

Method: Anhydrous Precipitation

This method is preferred over aqueous acidification because it yields a dry, crystalline precipitate immediately, avoiding difficult water removal steps.

Reagents

- Isoamylamine (Free Base) [CAS: 107-85-7][[2](#)][[4](#)]
- HCl (4M in Dioxane or generated gas)
- Diethyl Ether (Anhydrous) or Methyl tert-butyl ether (MTBE)

Step-by-Step Protocol

- Dissolution: Dissolve 10 mmol of Isoamylamine in 20 mL of anhydrous Diethyl Ether in a round-bottom flask. Cool to 0 °C in an ice bath.
- Acidification: Dropwise add 1.1 equivalents of HCl (4M in Dioxane) or bubble anhydrous HCl gas through the solution.
 - Observation: A thick white precipitate will form immediately.
- Equilibration: Stir at 0 °C for 30 minutes to ensure complete salt formation.
- Filtration: Filter the solid under vacuum (Büchner funnel).
- Washing: Wash the filter cake 3x with cold anhydrous ether to remove unreacted amine and excess acid.
- Drying: Dry the white powder in a vacuum desiccator over

for 12 hours.

Purification Logic (Recrystallization)

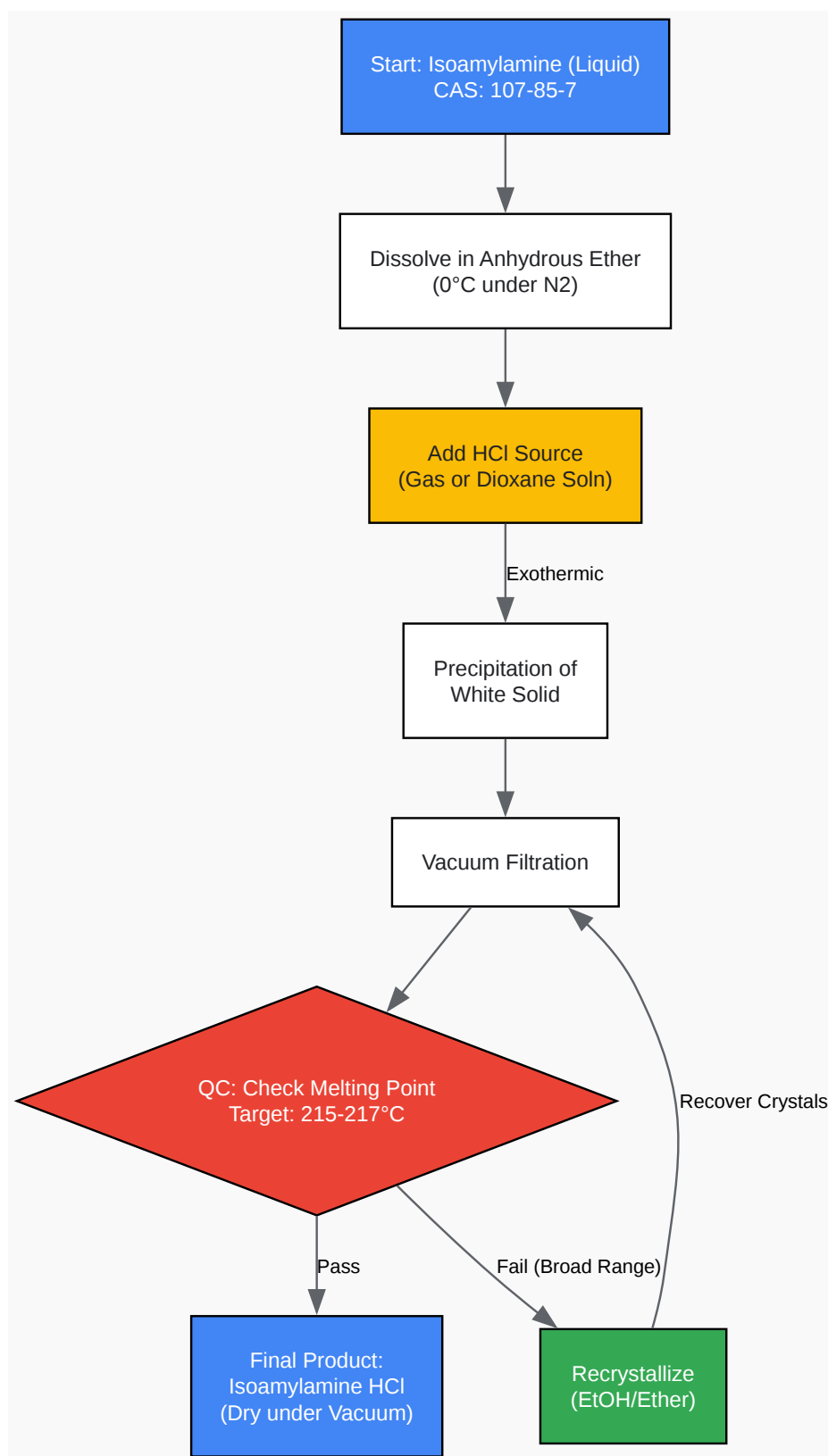
If the melting point is broad (< 215 °C), recrystallization is required.

- Solvent System: Ethanol (Good solvent) / Diethyl Ether (Antisolvent).
- Procedure: Dissolve in minimum hot ethanol. Add warm ether until turbidity appears. Cool slowly to 4 °C.

Part 5: Visualization of Workflows

Diagram 1: Synthesis & Salt Formation Workflow

This diagram illustrates the critical decision points in converting the free base to the hydrochloride salt.

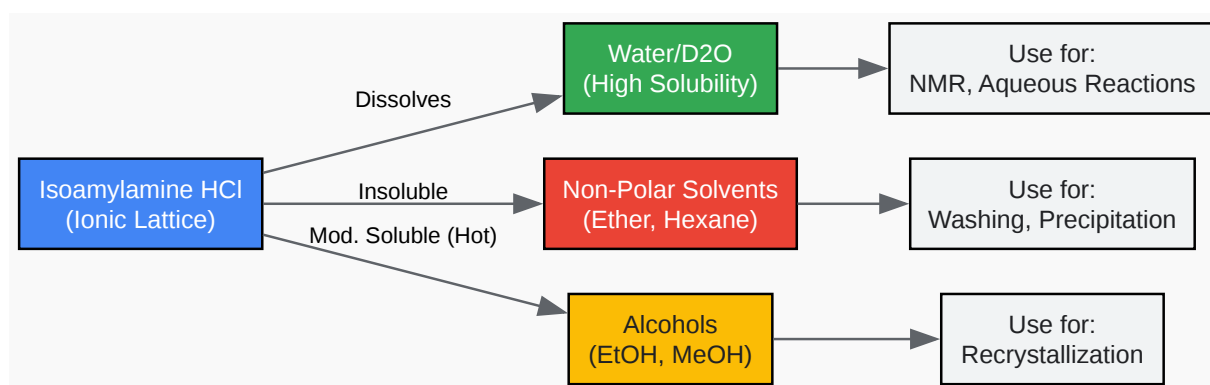


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Caption: Workflow for the anhydrous synthesis and quality control of Isoamylamine Hydrochloride.

Diagram 2: Solubility & Handling Logic

A decision tree for selecting the correct solvent and handling conditions based on the compound's physical properties.



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Caption: Solubility profile guiding solvent selection for analysis, purification, and reaction.

Part 6: Handling & Safety

Hygroscopicity Management

Amine hydrochlorides are prone to absorbing atmospheric moisture, which leads to "clumping" and weighing errors.

- Storage: Store in a tightly sealed amber glass vial within a desiccator containing silica gel or .
- Weighing: If high precision is required, weigh quickly or in a glovebox.

Safety Profile (GHS Classifications)

- Signal Word: Warning
- H315: Causes skin irritation.

- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory. Handle in a fume hood to avoid dust inhalation.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 7894, Isoamylamine. Retrieved from [\[Link\]](#)
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